

# Application Notes and Protocols: TFC-007

## Administration in Mouse Models of Inflammation

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### Compound of Interest

Compound Name: TFC 007

Cat. No.: B1682772

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## Introduction

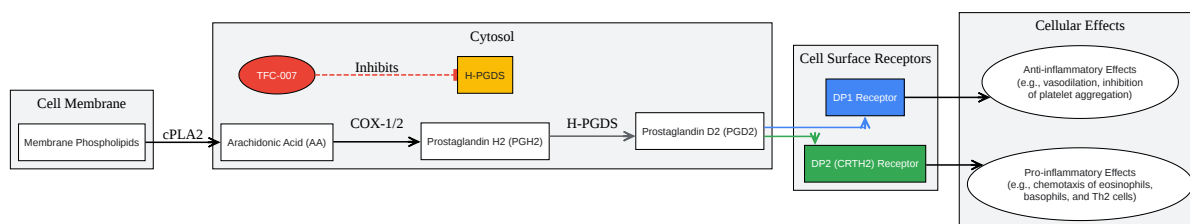
TFC-007 is a potent and selective inhibitor of hematopoietic prostaglandin D synthase (H-PGDS), a key enzyme in the biosynthesis of prostaglandin D2 (PGD2). PGD2 is an important lipid mediator implicated in the pathogenesis of various inflammatory and allergic diseases. By inhibiting H-PGDS, TFC-007 effectively reduces the production of PGD2, offering a promising therapeutic strategy for a range of inflammatory conditions. These application notes provide detailed protocols for the administration of TFC-007 in a preclinical mouse model of inflammatory arthritis, specifically the Collagen-Induced Arthritis (CIA) model, to facilitate the evaluation of its therapeutic potential.

## TFC-007: Compound Profile

Property	Value
Target	Hematopoietic Prostaglandin D Synthase (H-PGDS)
IC50	83 nM[1]
CAS Number	927878-49-7
Molecular Formula	C27H29N5O4
Molecular Weight	487.55 g/mol
Solubility	Soluble in DMSO

## PGD2 Signaling Pathway in Inflammation

The following diagram illustrates the central role of H-PGDS in the prostaglandin synthesis pathway and the subsequent signaling of its product, PGD2, which can have both pro- and anti-inflammatory effects depending on the receptor activated.



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Caption: PGD2 Signaling Pathway and the inhibitory action of TFC-007.

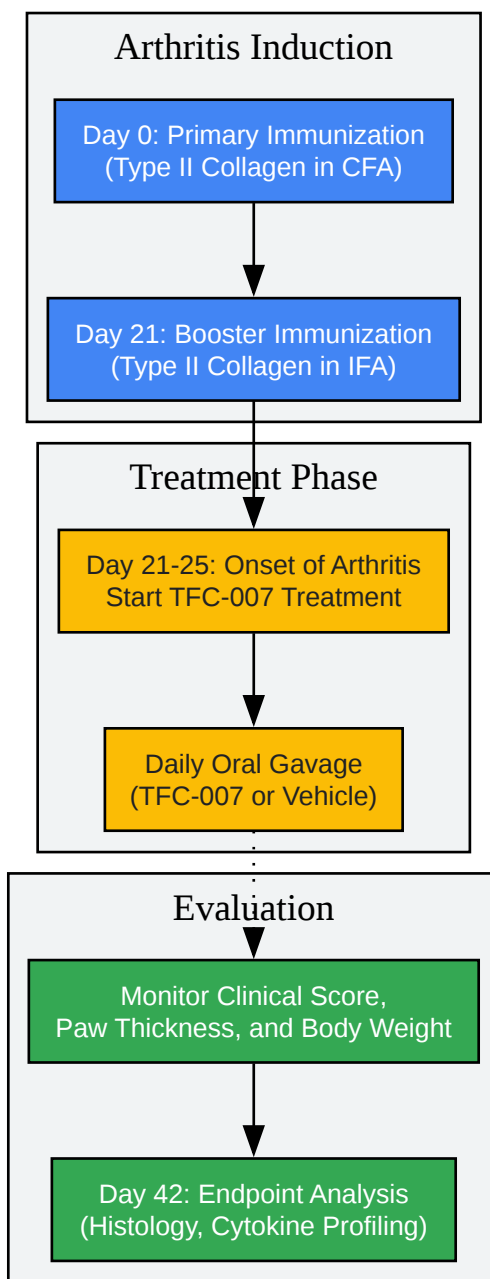
# Experimental Protocol: TFC-007 in a Mouse Model of Collagen-Induced Arthritis (CIA)

This protocol describes the induction of arthritis in DBA/1J mice and the subsequent administration of TFC-007 to evaluate its anti-inflammatory efficacy.

## Materials

- TFC-007
- Bovine Type II Collagen
- Complete Freund's Adjuvant (CFA)
- Incomplete Freund's Adjuvant (IFA)
- 0.05 M Acetic Acid
- Vehicle for oral gavage (e.g., 0.5% (w/v) carboxymethylcellulose (CMC) in sterile water, or corn oil)<sup>[2][3]</sup>
- DBA/1J mice (male, 8-10 weeks old)
- Syringes and needles
- Oral gavage needles

## Experimental Workflow



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## References

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- 3. journals.asm.org [journals.asm.org]
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